

Menazon's Known Specificity

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Compound Focus: Menazon

CAS No.: 78-57-9

Cat. No.: S561684

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Menazon is an organophosphate pesticide known for its specific action against aphids. According to a 1973 technical report, it was considered **harmless to most other insect species and aphid predators**, which indicates a high degree of biological selectivity [1].

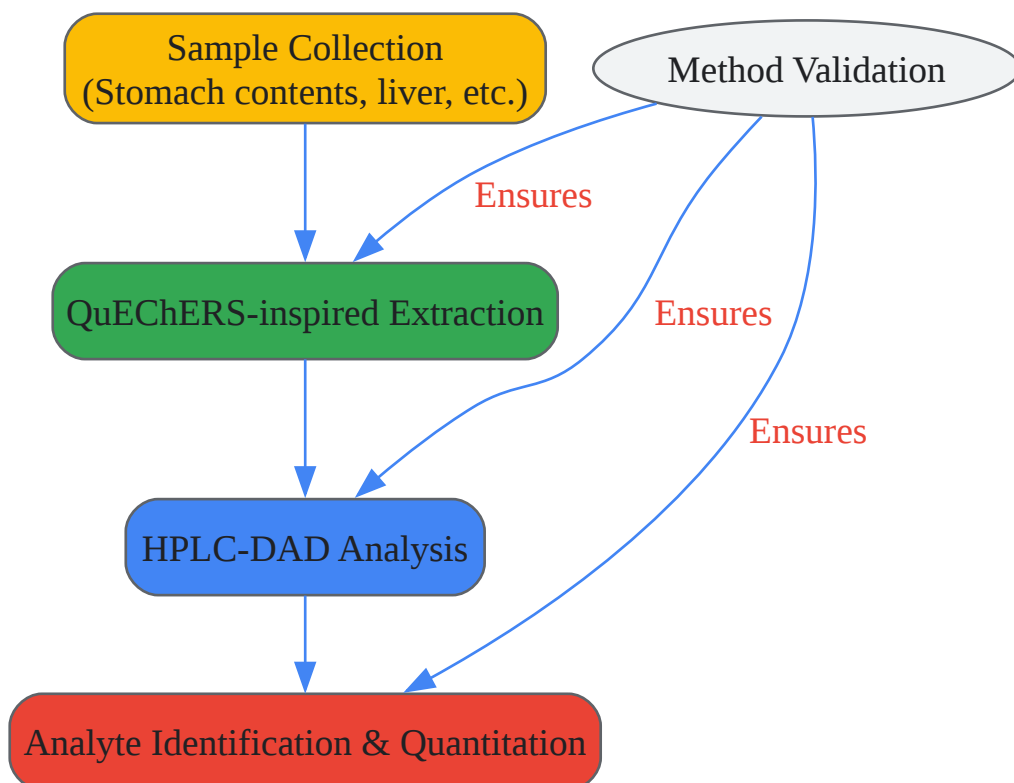
The toxicological data from that report is summarized below:

Parameter	Value
Target Pest	Aphids
Application Crops	Fruit, vegetables (e.g., brussels sprouts, apples, strawberries)
Application Methods	Soil treatment, seed treatment, foliar application
Acute Oral LD50 (female rats)	1950 mg/kg
Acute Dermal LD50	>2000 mg/kg
Specificity Note	Harmless to most other insect species and aphid predators [1]

Analytical Method for Detection and Quantification

While not a "specificity test" in the biological sense, accurate chemical analysis is crucial for validating the presence and concentration of **Menazon** in various samples. A 2022 study developed and validated a reliable **High-Performance Liquid Chromatography with Diode Array Detector (HPLC-DAD)** method for forensic detection of anticholinesterase pesticides, including **Menazon** [2].

The following diagram outlines the general workflow of this analytical protocol:



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The method was rigorously validated for parameters including [2]:

- **Linearity:** Range of 25–500 µg/mL with correlation coefficients (r^2) > 0.99.
- **Precision and Accuracy:** Coefficient of variation (CV) and relative standard deviation were less than 15%.
- **Recovery:** Analyte recovery ranged from 31% to 71%.
- **Selectivity:** The method could distinguish **Menazon** from other common pesticides and matrix interferences.

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References

1. Menazon | Health & Environmental Research Online (HERO) [hero.epa.gov]
2. Development, Optimization, and Validation of Forensic ... [pmc.ncbi.nlm.nih.gov]

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